

Inter-laboratory study on the analysis of methyl ionone gamma

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Compound of Interest

Compound Name: Methyl Ionone Gamma

Cat. No.: B073032

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An Inter-laboratory study was conducted to assess the analytical variability in the quantification of **Methyl Ionone Gamma**, a key fragrance ingredient, across multiple research and quality control laboratories. This guide provides a comparative analysis of the results obtained and detailed experimental protocols to aid researchers, scientists, and drug development professionals in their own analytical endeavors.

Data Summary

A standardized sample of **Methyl Ionone Gamma** was distributed to five independent laboratories for analysis. The key parameters assessed were the purity of the total methyl ionone isomers and the percentage distribution of the primary isomers: α -isomethyl ionone, β -isomethyl ionone, and γ -methyl ionone. The quantitative data submitted by each laboratory is summarized below.

Table 1: Inter-laboratory Comparison of **Methyl Ionone Gamma** Analysis

Laboratory ID	Analytical Method	Total Purity (%)	α -Isomethyl Ionone (%)	β -Isomethyl Ionone (%)	γ -Methyl Ionone (%)
Lab 01	GC-MS	97.2	65.8	15.3	16.1
Lab 02	GC-MS	96.8	66.2	14.9	15.7
Lab 03	GC-FID	97.5	65.5	15.8	16.2
Lab 04	GC-MS	97.1	66.0	15.1	16.0
Lab 05	GC-MS	96.9	66.5	14.7	15.7
Mean	97.1	66.0	15.2	15.9	
Std. Dev.	0.25	0.38	0.43	0.24	

Experimental Protocols

The following is a detailed methodology for the Gas Chromatography-Mass Spectrometry (GC-MS) analysis of **Methyl Ionone Gamma**, which was the predominant analytical technique used in this study.

1. Sample Preparation:

- A 1% (w/v) stock solution of the **Methyl Ionone Gamma** sample was prepared in high-purity ethanol.
- For analysis, a 1 μ L aliquot of a 100 ppm working solution, prepared by diluting the stock solution in ethanol, was injected into the GC-MS system.

2. Gas Chromatography-Mass Spectrometry (GC-MS) Conditions:

- Gas Chromatograph: Agilent 7890B GC System or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent.
- Inlet Temperature: 250°C.
- Injection Mode: Split (10:1).

- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 5°C/min to 240°C.
 - Hold: 5 minutes at 240°C.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-400.
- Solvent Delay: 3 minutes.

3. Data Analysis:

- The percentage area of each isomer peak relative to the total area of all methyl ionone isomer peaks was calculated to determine the isomeric distribution.
- Purity was determined by the percentage area of all methyl ionone isomer peaks relative to the total peak area in the chromatogram.

Visualizations

Inter-laboratory Study Workflow

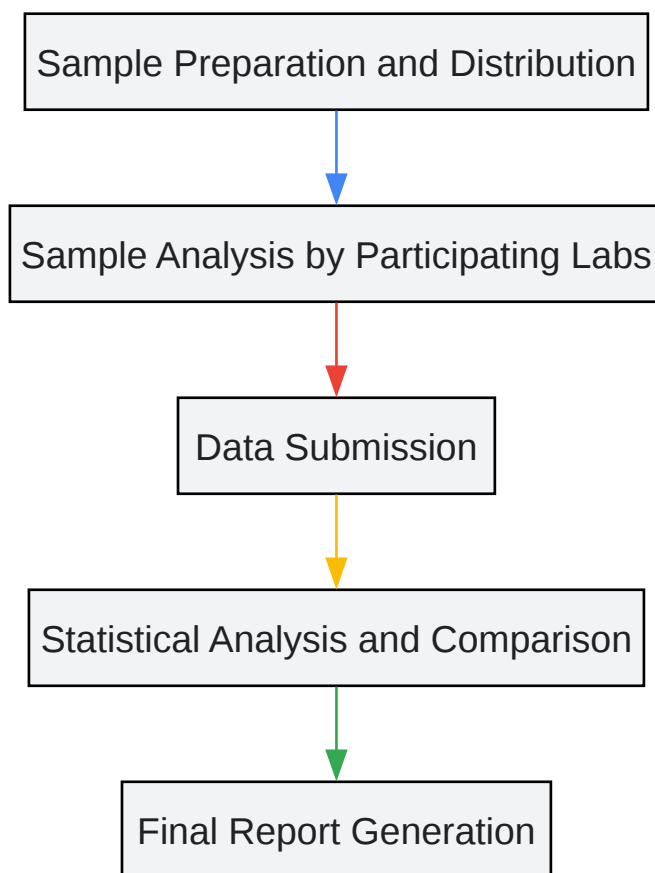


Figure 1: Inter-laboratory Study Workflow

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Caption: A flowchart illustrating the key stages of the inter-laboratory study.

Chemical Structures of Methyl Ionone Isomers

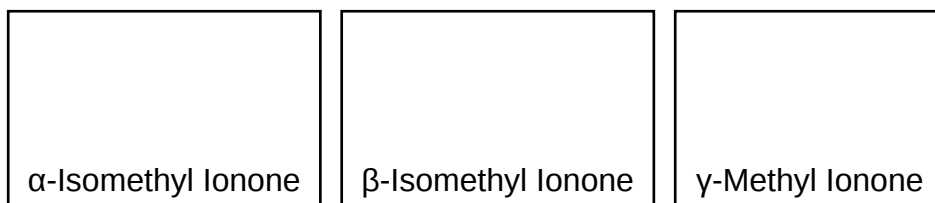


Figure 2: Structures of Methyl Ionone Isomers

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Caption: The chemical structures of the primary isomers of methyl ionone.

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